

solubility of 5-Chloro-2-methylphenol in water and organic solvents

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Compound of Interest

Compound Name: 5-Chloro-2-methylphenol

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A Technical Guide to the Solubility of 5-Chloro-2-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Chloro-2-methylphenol** (CAS No: 5306-98-9), a key intermediate in the synthesis of various chemical and pharmaceutical compounds. This document compiles available solubility data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Introduction to 5-Chloro-2-methylphenol

5-Chloro-2-methylphenol, also known as 5-chloro-o-cresol, is an aromatic organic compound with the chemical formula C_7H_7ClO .^{[1][2]} It appears as off-white crystals and serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[1][3]} Understanding its solubility in various solvents is critical for its application in reaction chemistry, formulation development, and environmental fate assessment.

Solubility of 5-Chloro-2-methylphenol

Quantitative solubility data for **5-Chloro-2-methylphenol** is not readily available in the public domain. However, data for its isomers, particularly 2-Chloro-5-methylphenol, can provide

valuable insights into its likely solubility profile. Phenolic compounds, in general, exhibit increased solubility in organic solvents compared to water, a trend that is expected to hold for **5-Chloro-2-methylphenol**.

Aqueous Solubility

Direct quantitative data for the aqueous solubility of **5-Chloro-2-methylphenol** could not be found in the reviewed literature. For the related isomer, 2-Chloro-5-methylphenol, the water solubility is reported to be 1.2 g/L at 25°C.[4][5]

Organic Solvent Solubility

Specific quantitative solubility data for **5-Chloro-2-methylphenol** in organic solvents is also sparse. However, qualitative descriptions for its isomers are available and are summarized in the table below. Dimethyl Sulfoxide (DMSO) is known as a powerful, polar aprotic solvent capable of dissolving a wide range of organic compounds.[6]

Table 1: Solubility Data for Isomers of Chloro-2-methylphenol

Isomer	CAS No.	Solvent	Temperature (°C)	Solubility
2-Chloro-5-methylphenol	615-74-7	Water	25	1.2 g/L
2-Chloro-5-methylphenol	615-74-7	Ethanol	Not Specified	Very Soluble[7]
4-Chloro-2-methylphenol	1570-64-5	Water	Not Specified	Insoluble[8]
4-Chloro-2-isopropyl-5-methylphenol	89-68-9	Ethanol	Not Specified	Soluble (0.5 g/10 mL)

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The OECD Test Guideline 105 for Water Solubility outlines standardized methods such as the flask

method and the column elution method.^{[9][10][11]} The following is a generalized protocol based on the widely used shake-flask method, suitable for determining the solubility of **5-Chloro-2-methylphenol** in water and organic solvents.

Principle of the Shake-Flask Method

An excess amount of the solid **5-Chloro-2-methylphenol** is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The saturated solution is then separated from the undissolved solid, and the concentration of **5-Chloro-2-methylphenol** in the clear supernatant is determined using a suitable analytical method.^{[12][13]}

Materials and Equipment

- **5-Chloro-2-methylphenol** (high purity)
- Solvent of interest (e.g., water, ethanol, methanol, acetone, DMSO)
- Thermostatically controlled shaker or water bath
- Glass flasks with stoppers
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

Experimental Procedure

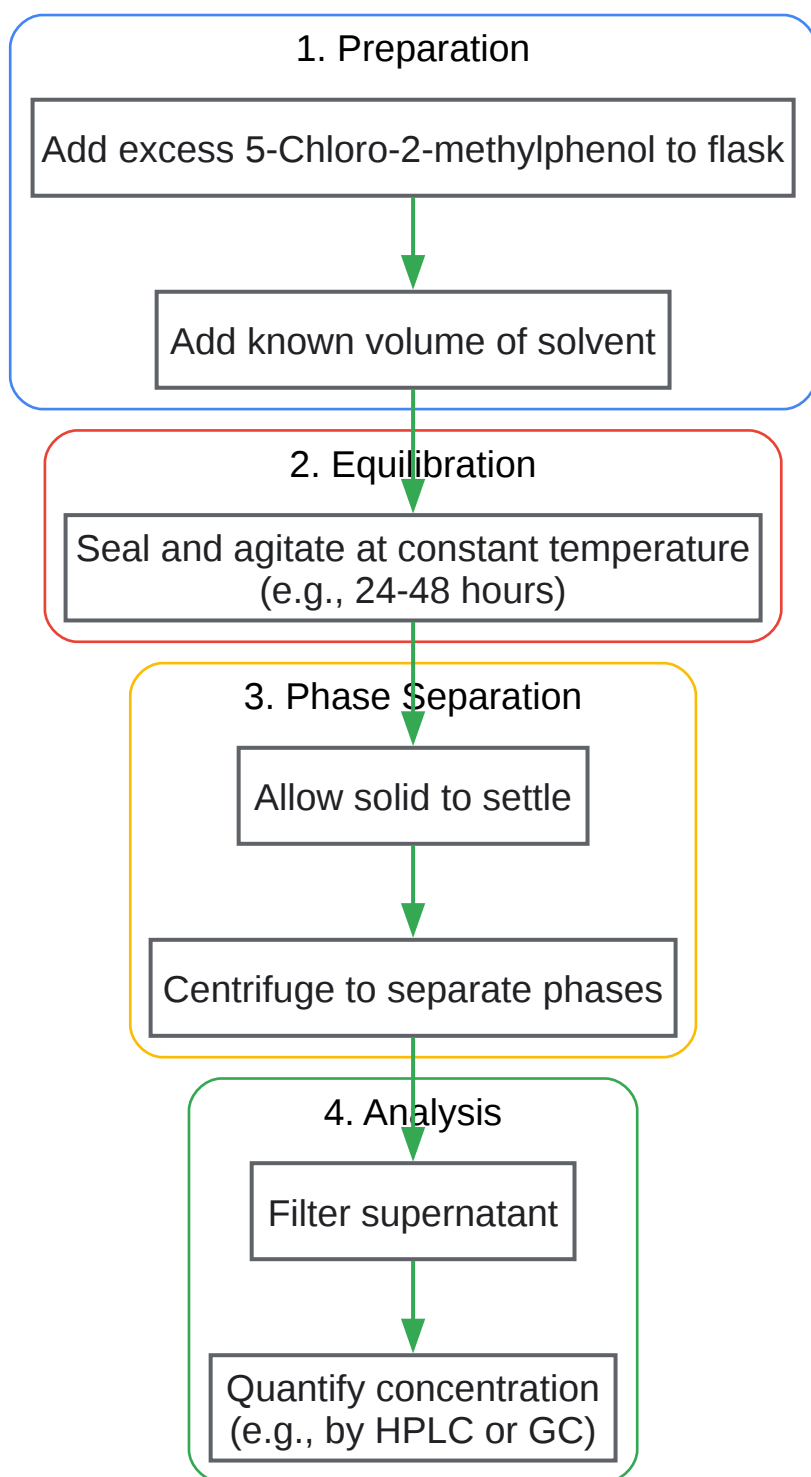
- **Preparation:** Add an excess amount of **5-Chloro-2-methylphenol** to a series of glass flasks. The excess is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Add a known volume of the chosen solvent to each flask. Seal the flasks and place them in a thermostatically controlled shaker set to the desired temperature (e.g.,

25°C). Agitate the flasks for a predetermined time (e.g., 24 to 48 hours) to ensure equilibrium is reached. A preliminary test can help determine the necessary equilibration time.^[11]

- **Phase Separation:** After equilibration, allow the flasks to stand undisturbed at the constant temperature to allow the undissolved solid to settle. To ensure complete separation of the solid from the liquid phase, the samples should be centrifuged.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe. To remove any remaining solid particles, pass the solution through a syringe filter into a clean vial.
- **Quantification:**
 - Prepare a series of standard solutions of **5-Chloro-2-methylphenol** of known concentrations in the same solvent.
 - Analyze both the standard solutions and the saturated sample solution using a validated analytical method, such as HPLC or GC, to determine the concentration of the analyte.
 - Construct a calibration curve from the standard solutions and use it to determine the concentration of **5-Chloro-2-methylphenol** in the saturated sample. This concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Workflow for solubility determination via the shake-flask method.

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